

What is the IUPAC name for benzyl octanoate?

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Compound of Interest

Compound Name: *Benzyl octanoate*

Cat. No.: *B076444*

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An In-depth Technical Guide to **Benzyl Octanoate** for Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **benzyl octanoate**, a benzylic ester of octanoic acid. This document is intended for researchers, scientists, and professionals in the field of drug development and related scientific disciplines. It will cover the compound's chemical identity, physicochemical properties, synthesis protocols, and potential areas for further investigation. **Benzyl octanoate** is recognized for its applications as a fragrance and flavoring agent and is a subject of interest for its potential applications in organic synthesis and as a pharmacological intermediate.^[1]

Chemical Identity and Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **benzyl octanoate**.^{[1][2]} It is also known by synonyms such as benzyl caprylate, octanoic acid, benzyl ester, and octanoic acid, phenylmethyl ester.^[2]

Quantitative Data Summary

The key physicochemical properties of **benzyl octanoate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	benzyl octanoate	[1][2]
CAS Number	10276-85-4	[2]
Molecular Formula	C15H22O2	[1][2]
Molecular Weight	234.33 g/mol	[1][2]
Appearance	Colorless to light yellow, clear liquid	[3]
Boiling Point	310.00 to 311.00 °C @ 760.00 mm Hg	[3]
Flash Point	107.78 °C (226.00 °F)	[1][3]
Specific Gravity	0.96000 to 0.96600 @ 25.00 °C	[3]
Refractive Index	1.48400 to 1.49000 @ 20.00 °C	[3]
InChI Key	MWQWCHLIPMDVLS-UHFFFAOYSA-N	
SMILES	<chem>CCCCCCCC(=O)OCC1=CC=CC=C1</chem>	[2]
Solubility	Soluble in alcohol; insoluble in water	[3]

Experimental Protocols

The synthesis of **benzyl octanoate** can be achieved through several methods. The most common laboratory-scale preparation is the Fischer-Speier esterification. An alternative, greener approach involves enzymatic synthesis.

Fischer-Speier Esterification of Octanoic Acid with Benzyl Alcohol

This method involves the acid-catalyzed reaction between octanoic acid and benzyl alcohol.^[4]
^[5]

Materials:

- Octanoic acid
- Benzyl alcohol
- Concentrated sulfuric acid (or another strong acid catalyst like p-toluenesulfonic acid)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Dean-Stark apparatus
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine octanoic acid (1.0 mol), benzyl alcohol (1.2 mol), and toluene. The use of excess benzyl alcohol helps to shift the equilibrium towards the product.
- **Catalyst Addition:** Slowly and with caution, add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.

- **Reflux:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene, driving the reaction to completion.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. Carefully neutralize the remaining acid by washing the mixture with a saturated solution of sodium bicarbonate in a separatory funnel. Subsequently, wash with water and brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the toluene using a rotary evaporator.
- **Purification:** The crude **benzyl octanoate** can be purified by vacuum distillation to remove unreacted starting materials and byproducts.

Enzymatic Synthesis of Benzyl Octanoate

Enzymatic synthesis offers a more environmentally friendly alternative to traditional chemical methods, operating under milder conditions.[6] Lipases are commonly used enzymes for this esterification.

Materials:

- Octanoic acid
- Benzyl alcohol
- Immobilized lipase (e.g., Novozym® 435, Candida antarctica lipase B)
- Hexane (or other suitable organic solvent, a solvent-free system is also possible)
- Shaking incubator or magnetic stirrer with heating
- Filtration apparatus

Procedure:

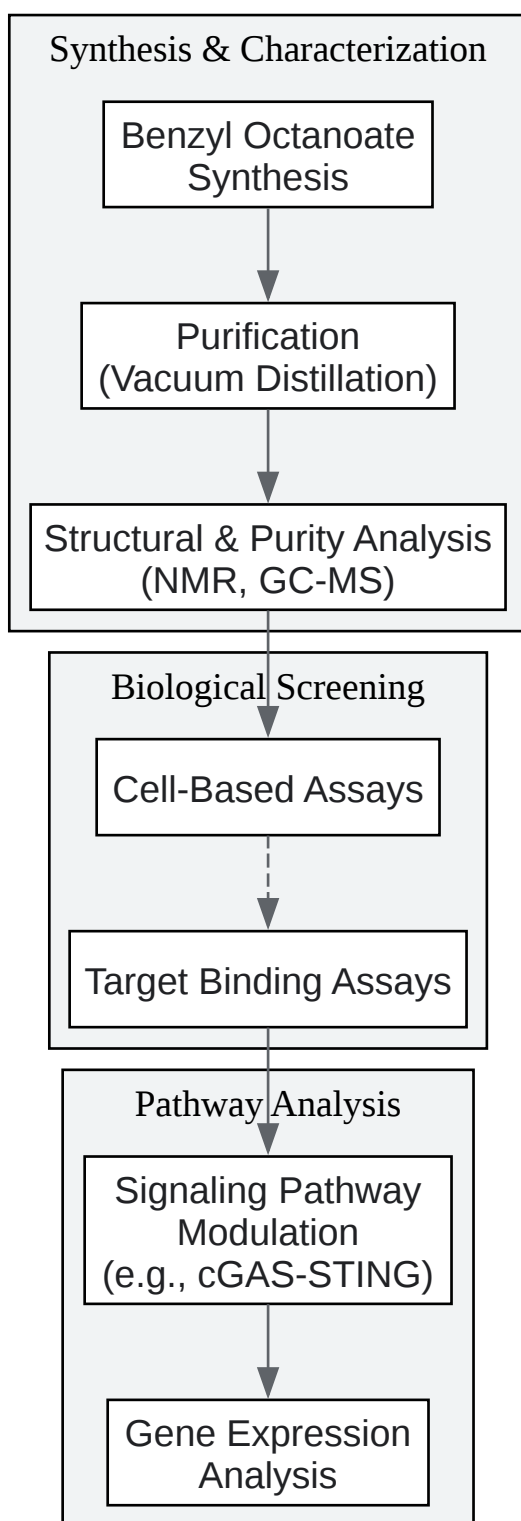
- **Reaction Setup:** In a suitable reaction vessel, combine octanoic acid and benzyl alcohol. A solvent such as hexane can be used, or the reaction can be run solvent-free.
- **Enzyme Addition:** Add the immobilized lipase to the mixture. The amount of enzyme is typically a small percentage of the total substrate weight.
- **Incubation:** The mixture is incubated at a controlled temperature (e.g., 40-60°C) with continuous agitation (shaking or stirring) for a specified period (e.g., 24 hours).
- **Reaction Monitoring:** The conversion to **benzyl octanoate** can be monitored by taking samples at intervals and analyzing them by GC.
- **Enzyme Recovery:** After the reaction, the immobilized enzyme can be recovered by simple filtration. The recovered enzyme can be washed and reused in subsequent batches.
- **Purification:** The liquid phase containing the product can be purified by vacuum distillation to remove any unreacted starting materials.

Potential Research Directions and Signaling Pathways

While **benzyl octanoate** is primarily used in the flavor and fragrance industries, its structural motifs suggest potential for broader applications in medicinal chemistry and drug development. The "benzyl" group is a common feature in many pharmacologically active compounds.

For instance, recent research on benzyl propylene glycoside has shown its ability to modulate the cGAS-STING signaling pathway, which is involved in innate immunity and has implications for inflammatory diseases.^[7] Although **benzyl octanoate** is a different molecule, the presence of the benzyl moiety raises the possibility that it or its derivatives could interact with biological pathways. Further research is warranted to explore the biological activities of benzyl esters, including their potential to modulate cell signaling pathways relevant to disease.

Below is a conceptual diagram illustrating a potential workflow for investigating the biological activity of **benzyl octanoate**.



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Conceptual workflow for investigating the biological activity of **benzyl octanoate**.

Conclusion

Benzyl octanoate is a well-characterized chemical compound with established applications. This guide has provided its IUPAC nomenclature, a comprehensive summary of its properties, and detailed protocols for its synthesis via both classical and enzymatic methods. The potential for this and similar molecules to interact with biological signaling pathways presents an intriguing avenue for future research, particularly for professionals engaged in the discovery and development of new therapeutic agents.

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